

Spectroscopic Profile of 2-Chloro-5-iodoaniline: A Technical Guide

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Compound of Interest

Compound Name: 2-Chloro-5-iodoaniline

CAS No.: 16604-98-1

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key spectroscopic data for **2-Chloro-5-iodoaniline** (C₆H₅ClIN), a halogenated aniline derivative of interest in synthetic chemistry and drug discovery. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics, along with standardized protocols for data acquisition.

Spectroscopic Data Summary

The empirical formula for **2-Chloro-5-iodoaniline** is C₆H₅ClIN, with a molecular weight of approximately 253.47 g/mol [1]. The subsequent tables summarize the essential spectroscopic data for this compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. The ¹H and ¹³C NMR data for **2-Chloro-5-iodoaniline** are presented below, typically recorded in deuterated chloroform (CDCl₃).

Table 1: ¹H NMR Spectroscopic Data for **2-Chloro-5-iodoaniline**

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
7.52	d	8.4	Ar-H
6.73	d	2.4	Ar-H
6.47	dd	J ₁ = 8.4, J ₂ = 2.4	Ar-H
4.15	s	-	-NH ₂

Source: New Journal of Chemistry, Supporting Information[2]

Table 2: ¹³C NMR Spectroscopic Data for **2-Chloro-5-iodoaniline**

Chemical Shift (δ) ppm
147.9
139.8
135.3
120.1
114.4
81.2

Source: New Journal of Chemistry, Supporting Information[2]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. For **2-Chloro-5-iodoaniline**, key vibrational frequencies are expected for the amine (N-H) and aromatic (C=C, C-N, C-Cl, C-I) groups.

Table 3: Expected Key IR Absorption Bands for **2-Chloro-5-iodoaniline**

Vibrational Mode	Expected Frequency Range (cm ⁻¹)
N-H Stretch (asymmetric/symmetric)	~3500 - 3300
C=C Stretch (aromatic)	~1620 - 1450
C-N Stretch	~1340 - 1250
C-Cl Stretch	~850 - 550
C-I Stretch	~600 - 500

Mass Spectrometry (MS)

Mass spectrometry determines the molecular weight of a compound and can provide structural information from fragmentation patterns. High-resolution mass spectrometry (HRMS) provides a very accurate mass measurement.

Table 4: High-Resolution Mass Spectrometry (HRMS) Data for **2-Chloro-5-iodoaniline**

Ion	Calculated m/z	Found m/z
[C ₆ H ₅ ClIN+H] ⁺	253.9233	253.9218

Source: New Journal of Chemistry, Supporting Information[2]

Experimental Protocols

The following are generalized protocols for the acquisition of the spectroscopic data presented.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of purified **2-Chloro-5-iodoaniline** in 0.6-0.7 mL of a deuterated solvent, such as chloroform-d (CDCl₃), in a standard 5 mm NMR tube.[3][4] Tetramethylsilane (TMS) can be used as an internal standard for referencing chemical shifts to 0 ppm.[4]
- Instrumentation: Utilize a 300-600 MHz NMR spectrometer.[3]

- ^1H NMR Data Acquisition:
 - Pulse Sequence: A standard single pulse sequence is typically used.[\[3\]](#)
 - Number of Scans: Acquire 16-64 scans, depending on the sample concentration.[\[3\]](#)
 - Relaxation Delay: Set a relaxation delay of 1-5 seconds.[\[3\]](#)
 - Spectral Width: A typical spectral width is from -2 to 12 ppm.[\[3\]](#)
- ^{13}C NMR Data Acquisition:
 - Pulse Sequence: A proton-decoupled pulse sequence is standard.
 - Number of Scans: A higher number of scans is generally required compared to ^1H NMR, often several hundred to thousands.
 - Relaxation Delay: A relaxation delay of 2-5 seconds is common.
- Data Processing: The acquired Free Induction Decay (FID) is processed using a Fourier transform. Phase and baseline corrections are then applied to the resulting spectrum.[\[4\]](#)

Fourier-Transform Infrared (FTIR) Spectroscopy

- Sample Preparation:
 - Solid Samples (KBr Pellet): Mix a small amount of **2-Chloro-5-iodoaniline** with dry potassium bromide (KBr) powder. Press the mixture into a transparent disk using a hydraulic press.[\[3\]](#)
 - Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly onto the ATR crystal.[\[3\]](#)
- Instrumentation: Use a standard FTIR spectrometer.[\[3\]](#)
- Data Acquisition:
 - Range: Record the spectrum from 4000 cm^{-1} to 400 cm^{-1} .[\[3\]](#)

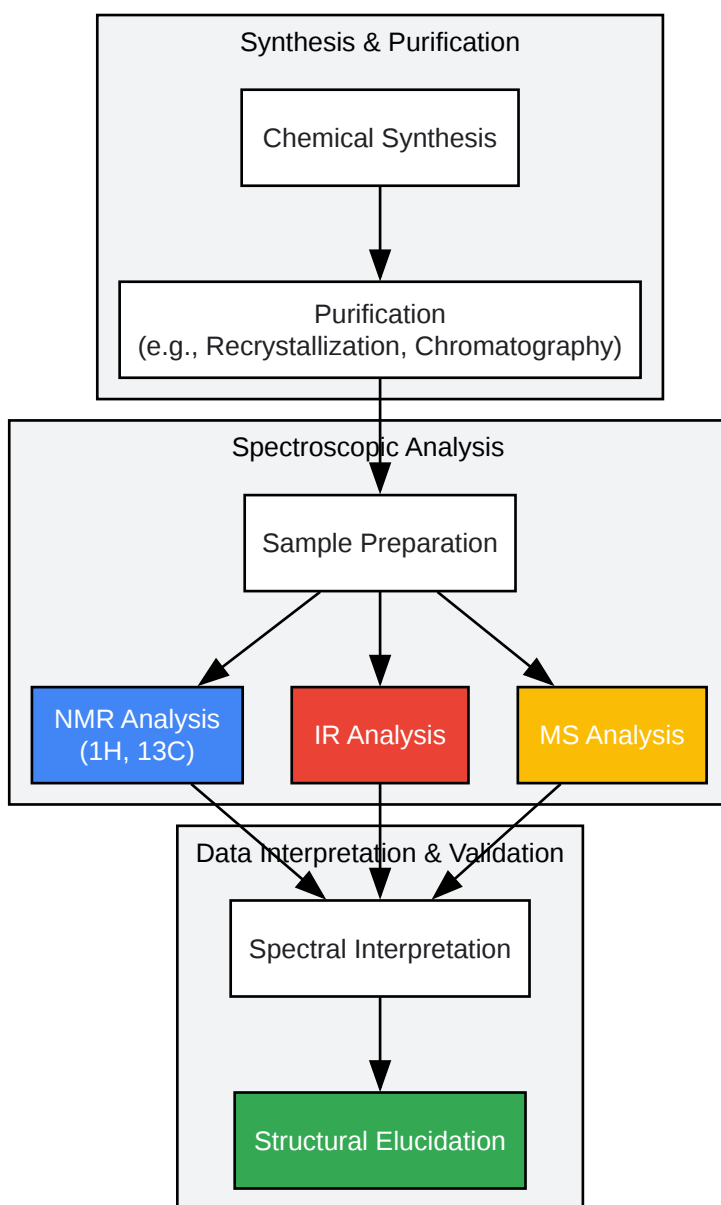
- Resolution: A resolution of 4 cm^{-1} is typically sufficient.[3]
- Number of Scans: Co-add 16-32 scans to improve the signal-to-noise ratio.[3]
- Background Subtraction: Record a background spectrum of the empty sample holder or ATR crystal, which is then subtracted from the sample spectrum.[3]

Mass Spectrometry (MS)

- Sample Preparation: Prepare a dilute solution of **2-Chloro-5-iodoaniline** (1-10 $\mu\text{g/mL}$) in a suitable solvent like methanol or acetonitrile. For positive ion mode, a small amount of an acid such as formic acid (0.1%) can be added to facilitate protonation.[3]
- Instrumentation: An Electrospray Ionization (ESI) mass spectrometer, often coupled with a liquid chromatograph (LC-MS), is commonly used.[3]
- Data Acquisition:
 - Ionization Mode: Positive ion mode is common for anilines to observe the protonated molecule, $[\text{M}+\text{H}]^+$. [3]
 - Mass Analyzer: Quadrupole, Time-of-Flight (TOF), or Orbitrap analyzers can be used.[3]
 - Data Collection: The sample solution can be directly infused into the ESI source or injected into an LC system. The mass spectrum is acquired over a relevant mass-to-charge (m/z) range.[3]

Workflow Visualization

The following diagram illustrates a typical workflow for the spectroscopic characterization of a synthesized compound like **2-Chloro-5-iodoaniline**.



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Caption: General workflow for the synthesis and spectroscopic characterization of a chemical compound.

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References

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